

Synthesis and characterization of 1-[(4-Chlorophenyl)methyl]-1h-pyrazol-4-amine

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Compound of Interest

Compound Name: 1-[(4-Chlorophenyl)methyl]-1h-pyrazol-4-amine

CAS No.: 97421-40-4

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An In-depth Technical Guide to the Synthesis and Characterization of **1-[(4-Chlorophenyl)methyl]-1H-pyrazol-4-amine**

Abstract

This guide provides a comprehensive, research-level overview of the synthesis and characterization of **1-[(4-Chlorophenyl)methyl]-1H-pyrazol-4-amine**, a heterocyclic compound of significant interest in medicinal chemistry. Pyrazole derivatives are foundational scaffolds in drug discovery, known to exhibit a wide array of biological activities.^{[1][2]} This document details a robust, two-step synthetic pathway commencing from 4-nitro-1H-pyrazole, involving a regioselective N-alkylation followed by a nitro group reduction. We offer field-proven, step-by-step protocols for the synthesis and purification, and delineate a full suite of analytical techniques for structural elucidation and purity confirmation, including NMR, FT-IR, and Mass Spectrometry. The causality behind critical experimental choices is explained, ensuring the protocols are not merely prescriptive but also instructive. This guide is intended for researchers, scientists, and professionals in drug development seeking to synthesize and validate this valuable molecular building block.

Introduction: The Significance of the Pyrazole Scaffold

The pyrazole ring system, a five-membered heterocycle with two adjacent nitrogen atoms, is a privileged structure in modern medicinal chemistry.^{[3][4]} Its unique electronic properties and ability to act as both a hydrogen bond donor and acceptor allow for versatile interactions with biological targets, leading to a broad spectrum of pharmacological activities, including anti-inflammatory, antimicrobial, and antitumor effects.^{[1][5]}

The target molecule, **1-[(4-Chlorophenyl)methyl]-1H-pyrazol-4-amine** (Molecular Formula: $C_{10}H_{10}ClN_3$, Molecular Weight: 207.66 g/mol), incorporates three key structural motifs:

- **The Pyrazole Core:** Provides the fundamental heterocyclic framework.
- **The 4-Chlorobenzyl Group:** Attached at the N1 position, this lipophilic group can modulate pharmacokinetic properties and engage in hydrophobic or halogen-bonding interactions with target proteins.
- **The 4-Amino Group:** A critical functional handle that can be further derivatized to explore structure-activity relationships (SAR) or to synthesize more complex fused-ring systems, such as pyrazolo[3,4-d]pyrimidines.^[6]

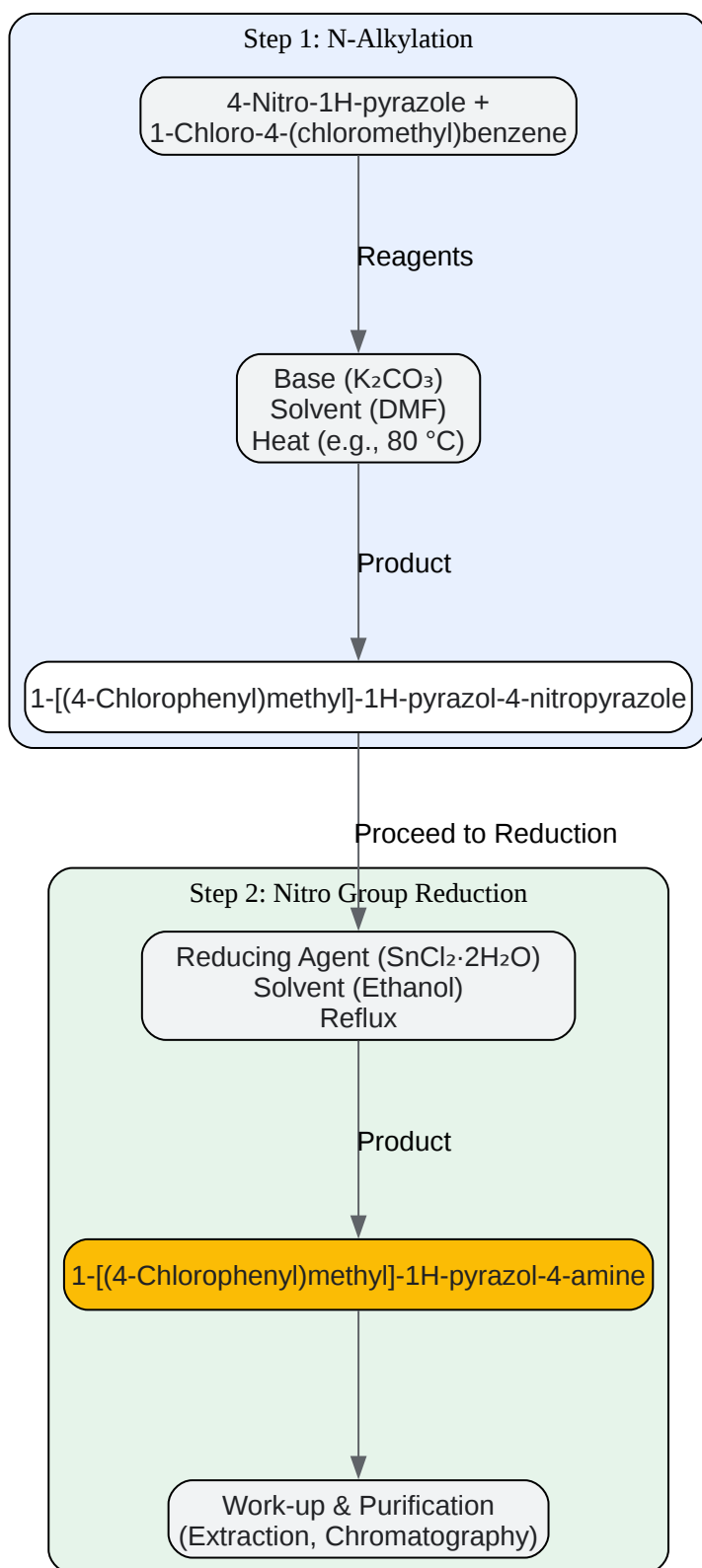
This guide presents a logical and efficient pathway for the synthesis of this compound and establishes a rigorous framework for its analytical characterization, thereby providing a self-validating system for its production and use in further research.

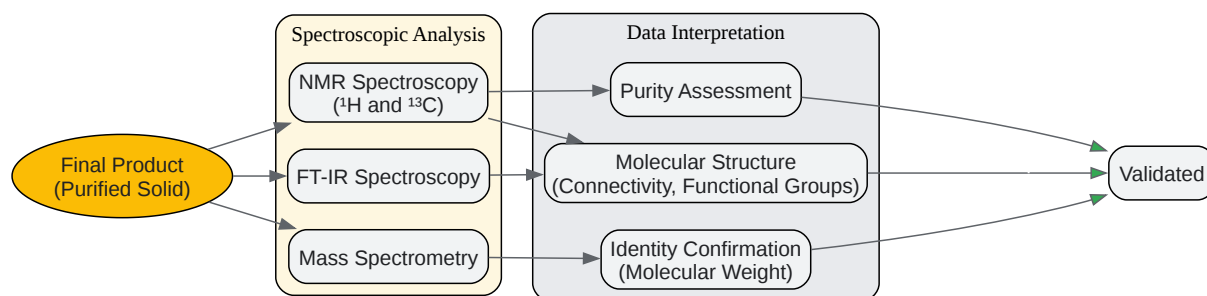
Synthesis Methodology

The synthesis of **1-[(4-Chlorophenyl)methyl]-1H-pyrazol-4-amine** is most effectively achieved through a two-step sequence. This strategy involves first constructing the N-substituted pyrazole ring, followed by the functional group transformation to install the desired amine. This approach is superior to attempting to alkylate 4-amino-1H-pyrazole directly, as the amino group could compete in the alkylation reaction.

The chosen pathway is as follows:

- Step 1: Regioselective N1-alkylation of 4-nitro-1H-pyrazole with 1-chloro-4-(chloromethyl)benzene.
- Step 2: Reduction of the 4-nitro group to a 4-amino group.





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